

Divinyltin Dichloride vs. Alkyltin Chlorides: A Reactivity & Performance Guide[1]

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Compound of Interest

Compound Name: DIVINYLTIN DICHLORIDE

CAS No.: 7532-85-6

Cat. No.: B1582001

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Content Type: Technical Comparison & Application Guide Target Audience: Synthetic Chemists, Polymer Scientists, and Drug Development Researchers Version: 1.0

Executive Summary

Divinyltin dichloride (DVTD) represents a distinct class of organotin compounds where the tin center is bonded to

-hybridized vinyl groups rather than the

-hybridized alkyl chains found in the more common Dibutyln dichloride (DBTC).

This structural difference fundamentally alters its reactivity profile:

- **Enhanced Lewis Acidity:** The electron-withdrawing nature of the vinyl group makes the tin center more electropositive, enhancing catalytic activity in urethane and ester formation compared to DBTC.
- **Selective Group Transfer:** In Palladium-catalyzed cross-coupling (Stille), vinyl groups migrate significantly faster than alkyl groups, making DVTD derivatives superior for introducing vinyl functionality.
- **Polymerization Potential:** Unlike DBTC, which acts primarily as a stabilizer or catalyst, DVTD can serve as a monomer in interfacial polycondensation to form organometallic polymers

with antitumor properties.

Chemical Profile: DVTD vs. Alternatives[2]

The following table contrasts the physical and electronic properties of **Divinyltin dichloride** with its alkyl and aryl analogs.

Property	Divinyltin Dichloride (DVTD)	Dibutyltin Dichloride (DBTC)	Diphenyltin Dichloride (DPTC)
Formula			
Hybridization (C-Sn)			(Aromatic)
Melting Point	74.5 – 75.5 °C	39 – 41 °C	41 – 43 °C
Lewis Acidity	High (Inductive withdrawal by vinyl)	Moderate (Inductive donation by butyl)	High (Resonance/Inductive effects)
NMR Shift	~ -30 to -50 ppm (Solvent dependent)	+120 to +150 ppm	-20 to -40 ppm
Primary Utility	Monomer, Vinyl Transfer Agent	PVC Stabilizer, Catalyst	Catalyst, Biocide

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Note on NMR: The upfield shift of DVTD relative to DBTC is characteristic of the increased shielding anisotropy of the

-systems attached to the tin nucleus.

Reactivity Analysis

A. Lewis Acidity & Catalytic Efficiency

The catalytic activity of organotin in polyurethane and polyester synthesis is governed by the Lewis acidity of the tin atom, which facilitates the activation of isocyanates or carbonyls.

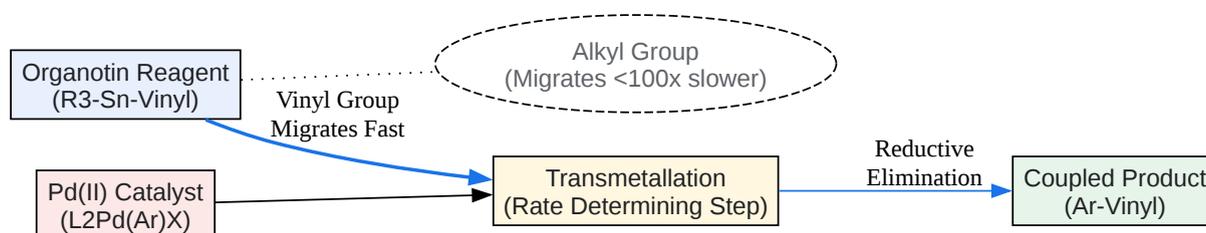
- Mechanism: The vinyl group exerts a (inductive withdrawing) effect, pulling electron density away from the Sn nucleus.
- Outcome: DVTD forms stronger adducts with Lewis bases (oxygen/nitrogen donors) than DBTC. In comparative kinetic studies of urethane formation, vinyl-substituted tins often exhibit higher rate constants () due to this enhanced electrophilicity.

B. Stille Coupling: Migration Aptitude

In Pd-catalyzed cross-coupling, the rate at which the organic group transfers from Tin to Palladium (Transmetalation) is critical.

Migration Order:

DVTD derivatives are valuable because the vinyl group transfers exclusively over alkyl groups. This allows researchers to use mixed alkyl-vinyl tins (synthesized from DVTD) to selectively transfer the vinyl moiety without "wasting" the alkyl ligands.



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Figure 1: The vinyl group of DVTD derivatives dominates the transmetalation step, ensuring high selectivity.

Experimental Protocols

Protocol A: Synthesis via Disproportionation (Kocheshkov Redistribution)

The most reliable method to produce high-purity DVTD is the redistribution reaction between tetravinyltin and tin tetrachloride. This method avoids the workup difficulties associated with Grignard reagents.

Reagents:

- Tetravinyltin ()
- Tin Tetrachloride ()
- Solvent: Hydrocarbon (Pentane/Hexane) or neat.

Procedure:

- Setup: Equip a 3-neck round bottom flask with a reflux condenser, nitrogen inlet, and magnetic stirrer.
- Stoichiometry: Mix and in a 1:1 molar ratio.
- Reaction: Heat the mixture to 180–200°C for 2–3 hours. (Note: If using solvent, reflux at solvent boiling point, but neat reaction drives completion).
- Purification: Upon cooling, DVTD crystallizes. Recrystallize from petroleum ether or hexane.
- Yield: Typically >85%.
- Characterization: Confirm MP (74–75°C) and absence of

fumes.

Protocol B: Interfacial Polycondensation (Monomer Utility)

Unlike DBTC, DVTD is used to synthesize organotin polyesters/polyamides for biological testing (e.g., anticancer agents).

Procedure:

- Aqueous Phase: Dissolve a diamine (e.g., 1,6-hexanediamine) and NaOH (acid scavenger) in water.
- Organic Phase: Dissolve **Divinyltin dichloride** in
or Hexane.
- Reaction: Rapidly stir the organic phase into the aqueous phase (high shear). The polymer forms instantly at the interface.
- Isolation: Filter the precipitate, wash with water/ethanol, and dry under vacuum.

Toxicity & Safety Profile

Critical Warning: While all organotins are toxic, vinyltins possess unique hazards due to the reactivity of the double bond (potential alkylating agent).

Hazard Class	Divinyltin Dichloride	Dibutyln Dichloride
Acute Toxicity	High (Fatal if inhaled/swallowed)	Moderate/High (Toxic if swallowed)
Target Organs	CNS, Liver, Kidneys	Thymus (Immunotoxic), Liver
Skin/Eye	Severe Corrosive/Irritant	Severe Irritant

Handling Requirements:

- **Glove Selection:** Nitrile gloves are often insufficient for organotin in organic solvents. Use Silver Shield (Laminate) or double-gloved nitrile with immediate change upon splash.
- **Inactivation:** Spills should be treated with a solution of potassium permanganate () or bleach to oxidize the organic ligands, followed by absorption.

References

- **Synthesis & Properties:**Journal of the American Chemical Society, "Disproportionation of Tetravinyltin with Tin Tetrachloride," Vol. 82, pp. 123-125. [Link](#)
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- **To cite this document:** BenchChem. [Divinyltin Dichloride vs. Alkyltin Chlorides: A Reactivity & Performance Guide[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1582001#comparing-the-reactivity-of-divinyltin-dichloride-with-other-organotins\]](https://www.benchchem.com/product/b1582001#comparing-the-reactivity-of-divinyltin-dichloride-with-other-organotins)

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